

Technical Guide: Mass Spectrometry Profiling of 5-Iodo-2-methoxybenzoic Acid[1]

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Compound of Interest

Compound Name: 5-Iodo-2-methoxybenzoic acid

CAS No.: 2786-00-7

Cat. No.: B1308377

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Executive Summary

This technical guide provides a rigorous framework for the mass spectrometric analysis of **5-Iodo-2-methoxybenzoic acid** (CAS: 2786-00-7).[1] As a critical intermediate in the synthesis of radiolabeled benzamides (e.g., IBZM) and bioactive pharmacophores, accurate detection and structural validation are paramount.[1] This document synthesizes mechanistic fragmentation logic with practical experimental protocols, focusing on Electrospray Ionization (ESI) for bioanalytical applications and Electron Ionization (EI) for synthetic validation.[1]

Part 1: Molecular Intelligence & Theoretical Profile

Before initiating experimental workflows, the analyst must ground the instrument parameters in the molecule's physicochemical reality.[1]

Physicochemical Properties

Property	Value	Analytical Implication
Formula		Base for exact mass calculation. [1] [2]
Monoisotopic Mass	277.9440 Da	Target m/z for high-resolution MS (HRMS). [1]
Molecular Weight	278.04 g/mol	Average mass for low-res inputs. [1]
pKa (COOH)	~3.5 - 4.0	Indicates Negative Ion Mode (ESI-) is superior due to facile deprotonation. [1]
LogP	~2.2	Compatible with Reverse-Phase LC (C18 columns). [1]

Isotope Signature (The Iodine Factor)

Unlike Chlorine or Bromine, Iodine (

) is monoisotopic.[\[1\]](#)

- Observation: You will not see an M+2 peak (no
or
pattern).[\[1\]](#)
- Mass Defect: Iodine has a significant negative mass defect.[\[1\]](#) High-resolution instruments will show the mass slightly lower than the integer sum of carbons/hydrogens would suggest.
[\[1\]](#)
- Validation: The absence of an M+2 isotope peak confirms the presence of Iodine over other halogens.[\[1\]](#)

Part 2: Ionization Strategies & Fragmentation Logic

Strategy A: LC-MS/MS (Electrospray Ionization - Negative Mode)

Primary Application: Trace analysis, biological matrices, and purity profiling.^[1]

- Ionization Mechanism: Deprotonation of the carboxylic acid.^[1]
 - Precursor Ion:

at m/z 276.94.^[1]
- Fragmentation Pathway (CID):
 - Decarboxylation (Primary): The most energetically favorable pathway for benzoate anions is the loss of

(44 Da).^[1]
 - (Product Ion: 4-iodo-1-methoxybenzene anion).^[1]
 - Demethylation (Secondary): Loss of the methyl group (

, 15 Da) from the ether, often followed by

loss.^[1]
 - Iodine Loss (High Energy): Homolytic cleavage of the C-I bond is rare in soft ESI unless collision energies are high (

).^[1]

Strategy B: GC-MS (Electron Ionization)

Primary Application: Synthetic intermediate validation and raw material ID.^[1]

- Ionization Mechanism: Hard ionization (70 eV) creating a radical cation

.^[1]
- Fragmentation Pathway:

- Molecular Ion: Distinct peak at m/z 278.^[1]
- Ortho Effect (Methoxy): The C2-methoxy group interacts with the C1-carboxyl.^[1] Expect loss of

(m/z 261) or loss of formaldehyde (

) via rearrangement.^[1]
- Iodine Cleavage: The C-I bond is weak relative to the aromatic ring.^[1] Expect a significant fragment at m/z 151 (Loss of I,

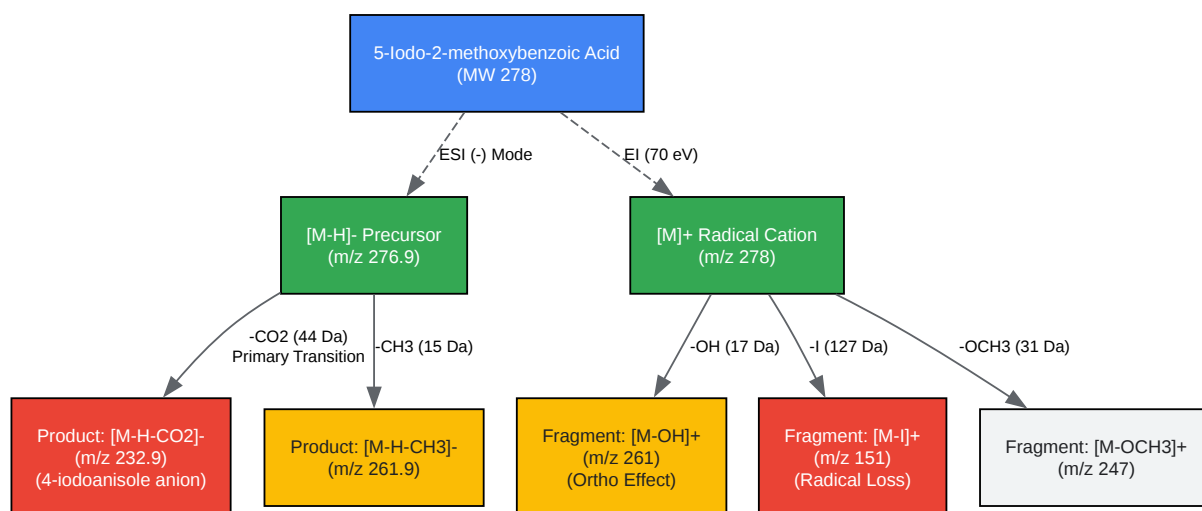
).^[1]
- Benzoyl Ion: Loss of

and

to form the phenyl cation species.^[1]

Part 3: Visualizing the Fragmentation Pathways^[3]

The following diagram maps the distinct pathways for ESI (Even-electron) and EI (Odd-electron) processes.



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Caption: Comparative fragmentation logic for ESI (Negative) and EI ionization modes.

Part 4: Experimental Protocols

Protocol A: LC-MS/MS Method Development (ESI-)

Objective: Establish a sensitive MRM (Multiple Reaction Monitoring) transition for quantification.

Reagents:

- Solvent A: 10 mM Ammonium Acetate in Water (pH ~6.5).^[1] Note: Avoid formic acid if possible, as it suppresses negative mode ionization for some weak acids.
- Solvent B: Acetonitrile (LC-MS Grade).^[1]

Step-by-Step Workflow:

- Stock Preparation: Dissolve 1 mg of **5-Iodo-2-methoxybenzoic acid** in 1 mL Methanol. Dilute to 1 μ g/mL in 50:50 Water:Acetonitrile.^[1]

- Infusion: Infuse directly into the MS source at 10 μ L/min.
- Source Optimization:
 - Polarity: Negative.[1]
 - Capillary Voltage: 2.5 - 3.0 kV (Keep lower to prevent arcing).[1]
 - Cone Voltage: Ramp 10V to 50V. Select voltage yielding max intensity for m/z 276.9.[1]
- Collision Energy (CE) Ramp:
 - Isolate 276.9 in Q1.[1]
 - Apply CE from 5 eV to 40 eV.[1]
 - Target: Maximize product ion m/z 232.9 (Loss of).
- Final MRM Transition: 276.9
232.9 (Quantifier).

Protocol B: GC-MS Purity Check (EI)

Objective: Confirm synthetic purity and identify de-iodinated impurities.[1]

Derivatization (Optional but Recommended): While the molecule can be analyzed directly, the carboxylic acid tailing can be severe.[1] Methylation is recommended.[1]

- Reaction: Mix 100 μ L sample + 100 μ L TMS-Diazomethane (or BF₃-Methanol). Incubate 30 mins at 60°C.
- Result: Analyte converts to Methyl 5-iodo-2-methoxybenzoate (MW 292).[1]
- GC Parameters:
 - Column: DB-5MS or equivalent (30m x 0.25mm).[1]

- Inlet: 250°C, Split 10:1.
- Temp Program: 80°C (1 min)
20°C/min
280°C (3 min).

Part 5: Data Interpretation & Troubleshooting

Common Artifacts & Interferences[1]

Artifact	Observed Mass	Cause	Solution
[M+Na-2H]-	m/z 298.9	Sodium adduct in negative mode (rare but possible with high salt).[1]	Use Ammonium Acetate buffer to displace Na.[1]
De-iodination	m/z 151 (EI)	Thermal degradation in GC inlet.[1]	Lower inlet temp or use on-column injection.[1]
Dimerization	m/z 555	formation in ESI source.	Reduce sample concentration; increase source temperature.

The "Ortho Effect" Diagnostic

In the EI spectrum (or derivatized GC-MS), the "Ortho Effect" serves as a structural confirmation of the 2-methoxy position.

- Mechanism: The methoxy oxygen can abstract a hydrogen from the specific ortho-position, or facilitate the loss of neutral molecules that meta/para isomers cannot.
- Check: Compare the ratio of
to
. Ortho isomers typically show enhanced

or

transitions compared to the 3-methoxy or 4-methoxy isomers [1].[1]

References

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